

Personal protective equipment for handling 3,5-Difluorobiphenyl

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Compound of Interest

Compound Name: 3,5-Difluorobiphenyl

Cat. No.: B3355309

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Essential Safety and Handling Guide for 3,5-Difluorobiphenyl

This guide provides crucial safety and logistical information for the handling and disposal of **3,5-Difluorobiphenyl**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety and minimizing risk.

While this document focuses on **3,5-Difluorobiphenyl**, some data has been supplemented with information from its isomer, 3,3'-Difluorobiphenyl, due to a greater availability of safety information for the latter. It is imperative to treat all isomers with the same high degree of caution.

Physical and Chemical Properties

The following table summarizes the key quantitative data for a closely related isomer, 3,3'-Difluorobiphenyl. These values should be considered indicative for handling **3,5-Difluorobiphenyl**.

Property	Value	Source
Molecular Formula	C ₁₂ H ₈ F ₂	[1][2]
Molecular Weight	190.19 g/mol	[1][2]
Appearance	Colorless to light yellow/orange clear liquid	[1]
Melting Point	6 °C	[1]
Boiling Point	130 °C @ 14.3 mmHg	[1]
Density	1.21 g/cm ³	[1]

Personal Protective Equipment (PPE)

Adequate personal protective equipment is mandatory to prevent exposure. The required PPE is detailed below.

Protection Type	Required Equipment	Specifications and Standards
Eye and Face Protection	Tightly fitting safety goggles with side-shields or a face shield.	Must conform to EU Standard EN 166 or US NIOSH regulations (29 CFR 1910.133).[3][4]
Skin Protection	Chemical-impermeable gloves (e.g., Nitrile) and impervious protective clothing.	Gloves must satisfy EU Directive 89/686/EEC and the standard EN 374 derived from it.[3]
Respiratory Protection	Use only in a well-ventilated area. If ventilation is inadequate or aerosols/dust may be generated, a NIOSH-approved respirator or a self-contained breathing apparatus (SCBA) is required.	[3][5]

General Hygiene: Always wash hands thoroughly after handling.^[4] Ensure an eye wash station and safety shower are readily accessible.^[6]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for safely handling **3,5-Difluorobiphenyl** from receipt to use.

1. Preparation and Pre-Handling:

- Area Preparation: Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood.^[3]
- Equipment Check: Confirm that safety equipment, including eyewash stations, safety showers, and spill kits, is accessible and functional.
- PPE Donning: Put on all required PPE as specified in the table above before handling the chemical. Gloves must be inspected for integrity prior to use.^[3]

2. Handling the Chemical:

- Avoid Contact: Prevent any contact with skin and eyes.^[3]
- Aerosol and Dust Prevention: Avoid the formation of dust and aerosols during handling.^[3]
- Ignition Sources: Keep the chemical away from heat, sparks, and open flames. Use non-sparking tools to prevent fire caused by electrostatic discharge.^{[3][7]}
- Storage: Keep the container tightly closed and store in a dry, cool, and well-ventilated place.^{[3][6]}

3. In Case of Accidental Release or Spill:

- Evacuate: Immediately evacuate personnel from the affected area.^[3]
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.^[3]
- Cleanup: Use personal protective equipment. Absorb the spill with an inert material (e.g., sand, vermiculite) and collect it into a suitable, labeled container for disposal.^[4]

4. First Aid Measures:

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration and seek immediate medical attention.[3][7]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water. If skin irritation occurs, seek medical advice.[3][4]
Eye Contact	Rinse cautiously and thoroughly with water for at least 15 minutes.[3] Remove contact lenses if present and easy to do so. Continue rinsing. If eye irritation persists, get medical attention.[4]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[3]

Disposal Plan

Proper disposal of **3,5-Difluorobiphenyl** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- All waste material, including absorbent materials from spills, should be collected in suitable, closed, and clearly labeled containers for disposal.[3][4]

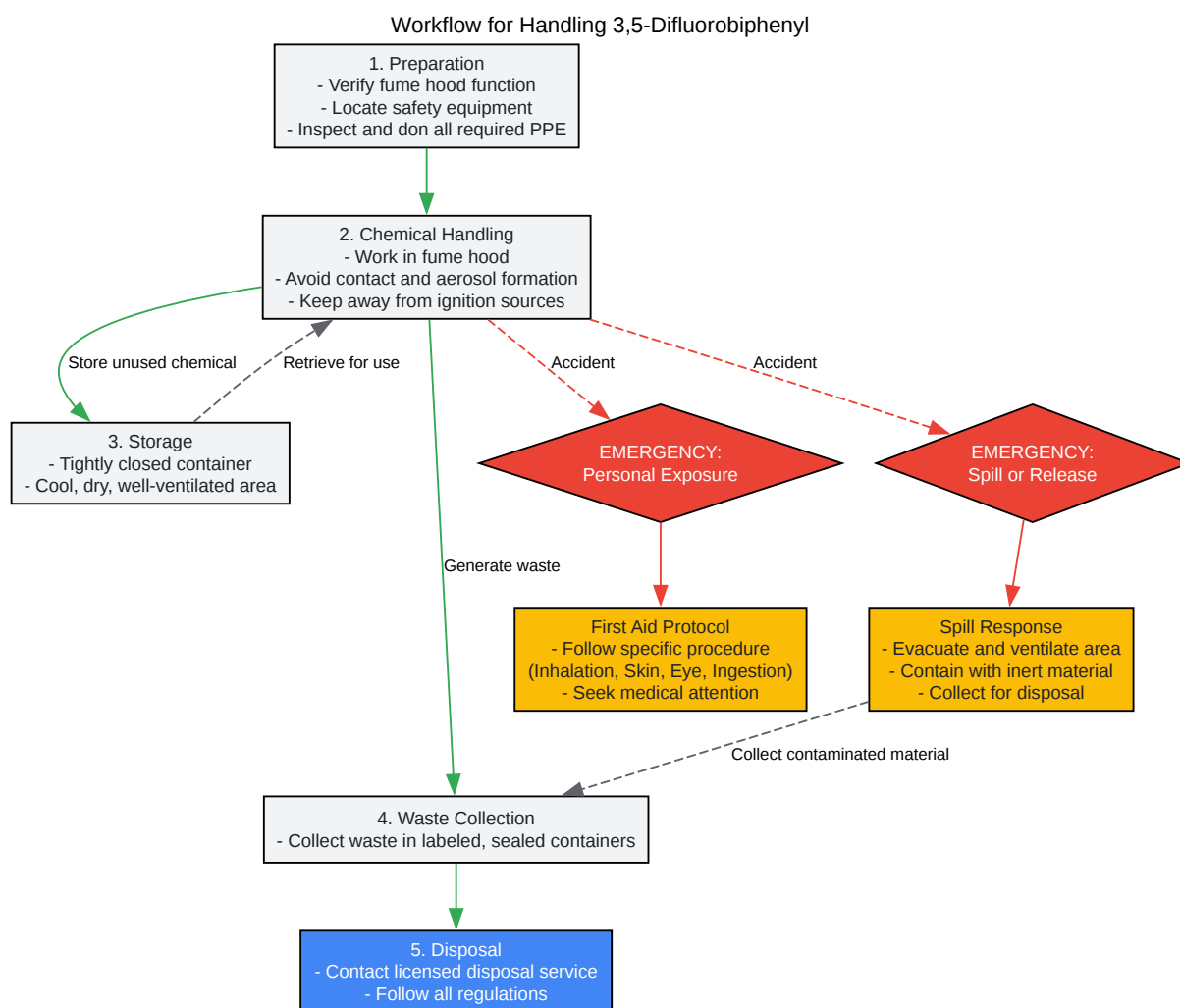
2. Disposal Procedure:

- Disposal must be carried out by a licensed and qualified hazardous waste management company.[8]
- Adhere strictly to all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[4]
- Discharge into the environment must be avoided.[3]

3. Contaminated Packaging:

- Empty containers should be triple-rinsed (or equivalent).[3]
- The rinsed packaging can then be offered for recycling, reconditioning, or punctured to render it unusable and disposed of in a sanitary landfill.[3]

Chemical Handling and Emergency Workflow



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Caption: Logical workflow for the safe handling, storage, and disposal of **3,5-Difluorobiphenyl**.

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